

Application Note & Protocol: HPLC Quantification of Rosmarinic Acid in Herbal Extracts

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Compound of Interest

Compound Name: Rosmarinate

Cat. No.: B7790426

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Introduction

Rosmarinic acid, a naturally occurring polyphenolic compound, is widely recognized for its significant antioxidant, anti-inflammatory, antimicrobial, and neuroprotective properties.^[1] Found in a variety of herbal species, particularly within the Lamiaceae family such as Rosemary (*Rosmarinus officinalis*), Sage (*Salvia officinalis*), and Perilla (*Perilla frutescens*), the accurate quantification of rosmarinic acid is crucial for the quality control and standardization of herbal extracts and derived phytopharmaceutical products.^{[1][2][3]} High-Performance Liquid Chromatography (HPLC) is a precise, reliable, and widely adopted analytical technique for the determination of rosmarinic acid in complex herbal matrices.

This document provides a detailed application note and a comprehensive protocol for the quantification of rosmarinic acid in herbal extracts using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Experimental Protocols

Sample Preparation: Ultrasound-Assisted Extraction (UAE)

A green and efficient extraction method, Ultrasound-Assisted Extraction (UAE), is recommended for its reduced solvent consumption and shorter extraction times while maintaining high extraction efficiency.[1]

Protocol:

- Grinding and Sieving: Dry the herbal material (e.g., leaves, stems) and grind it into a fine powder. Pass the powder through a 380 μm sieve to ensure particle size uniformity.[4]
- Extraction:
 - Accurately weigh approximately 0.5 g of the powdered herbal sample into a suitable vessel.[4]
 - Add 10 mL of the extraction solvent. A mixture of 70:30 (v/v) ethanol:water or 7:3 (v/v) methanol:water are effective choices.[1][4] For enhanced stability of rosmarinic acid, an antioxidant mixture of ascorbic acid (1 mg/mL) and EDTA (0.3 mg/mL) can be added to the extraction solvent.[5][6]
 - Place the vessel in an ultrasonic bath and sonicate at a frequency of 40 kHz and a power of 250 W.[1] Optimal extraction times typically range from 2.5 to 30 minutes.[1][4] An extraction temperature of 45°C can also be employed.[5][6]
 - For exhaustive extraction, perform the extraction step twice.[4]
- Centrifugation and Filtration:
 - After extraction, centrifuge the mixture to separate the supernatant from the solid plant material.
 - Combine the supernatants from the extractions into a 25 mL volumetric flask and bring to volume with the extraction solvent.[4]
 - Filter the final extract through a 0.2 μm or 0.45 μm syringe filter prior to HPLC injection to remove any particulate matter.[4][7]

HPLC Method for Rosmarinic Acid Quantification

This section outlines the instrumental conditions for the chromatographic separation and quantification of rosmarinic acid.

Instrumentation:

A standard HPLC system equipped with a pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV detector is suitable.

Chromatographic Conditions:

Parameter	Recommended Conditions
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m)[8]
Mobile Phase	A: 0.1% Formic Acid or 0.1% Phosphoric Acid in Water[2][4][5] B: Acetonitrile or Methanol[2][4][5]
Elution Mode	Isocratic or Gradient. A common isocratic method uses 30% acetonitrile and 0.1% formic acid in water.[7] A typical gradient is detailed in the table below.
Flow Rate	0.5 - 1.0 mL/min[2][5]
Column Temperature	25 - 40 °C[4]
Detection Wavelength	330 nm[2][4][5][7][8]
Injection Volume	10 - 20 μ L[4][7][8]
Run Time	Approximately 15 - 40 minutes, depending on the elution mode.[7]

Example Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0 - 30	88	12
30 - 45	80	20
45 - 60	70	30

This is an exemplary gradient program and may require optimization based on the specific column and instrumentation used.[4]

Calibration and Quantification

- **Standard Stock Solution:** Prepare a stock solution of rosmarinic acid standard (e.g., 1 mg/mL) in a suitable solvent such as 30% acetonitrile.[7]
- **Working Standard Solutions:** Create a series of working standard solutions by diluting the stock solution to concentrations ranging from approximately 1 to 100 µg/mL.[5][7]
- **Calibration Curve:** Inject the working standard solutions into the HPLC system and record the peak area for each concentration. Construct a calibration curve by plotting the peak area against the concentration. The curve should exhibit good linearity, with a coefficient of determination (R^2) greater than 0.99.[1][2]
- **Sample Analysis:** Inject the prepared herbal extract samples into the HPLC system.
- **Quantification:** Determine the concentration of rosmarinic acid in the samples by interpolating their peak areas on the calibration curve. The final content is typically expressed as mg of rosmarinic acid per gram of dry weight of the plant material.

Data Presentation

The following tables summarize typical HPLC method validation parameters and the quantitative content of rosmarinic acid found in various herbal extracts from the literature.

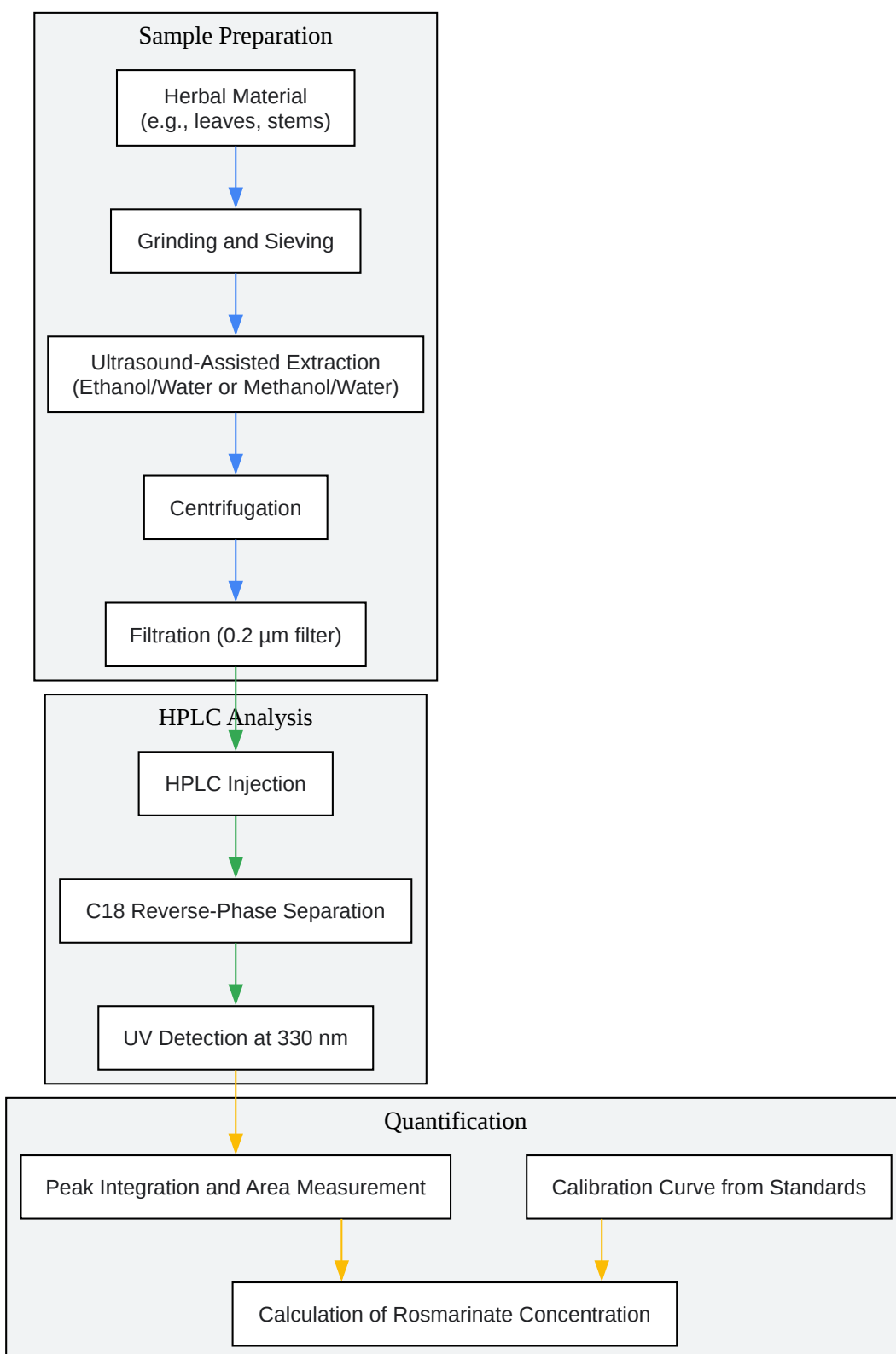
Table 1: HPLC Method Validation Parameters for Rosmarinic Acid Quantification

Parameter	Typical Value	Reference
Linearity Range (µg/mL)	10 - 110	[7]
Correlation Coefficient (r ²)	> 0.999	
Limit of Detection (LOD) (µg/mL)	0.8 - 1.6	
Limit of Quantification (LOQ) (µg/mL)	2.5 - 4.9	
Accuracy (% Recovery)	92.4 - 106.47	
Precision (% RSD)	< 2.5	

Table 2: Quantitative Content of Rosmarinic Acid in Various Herbal Extracts

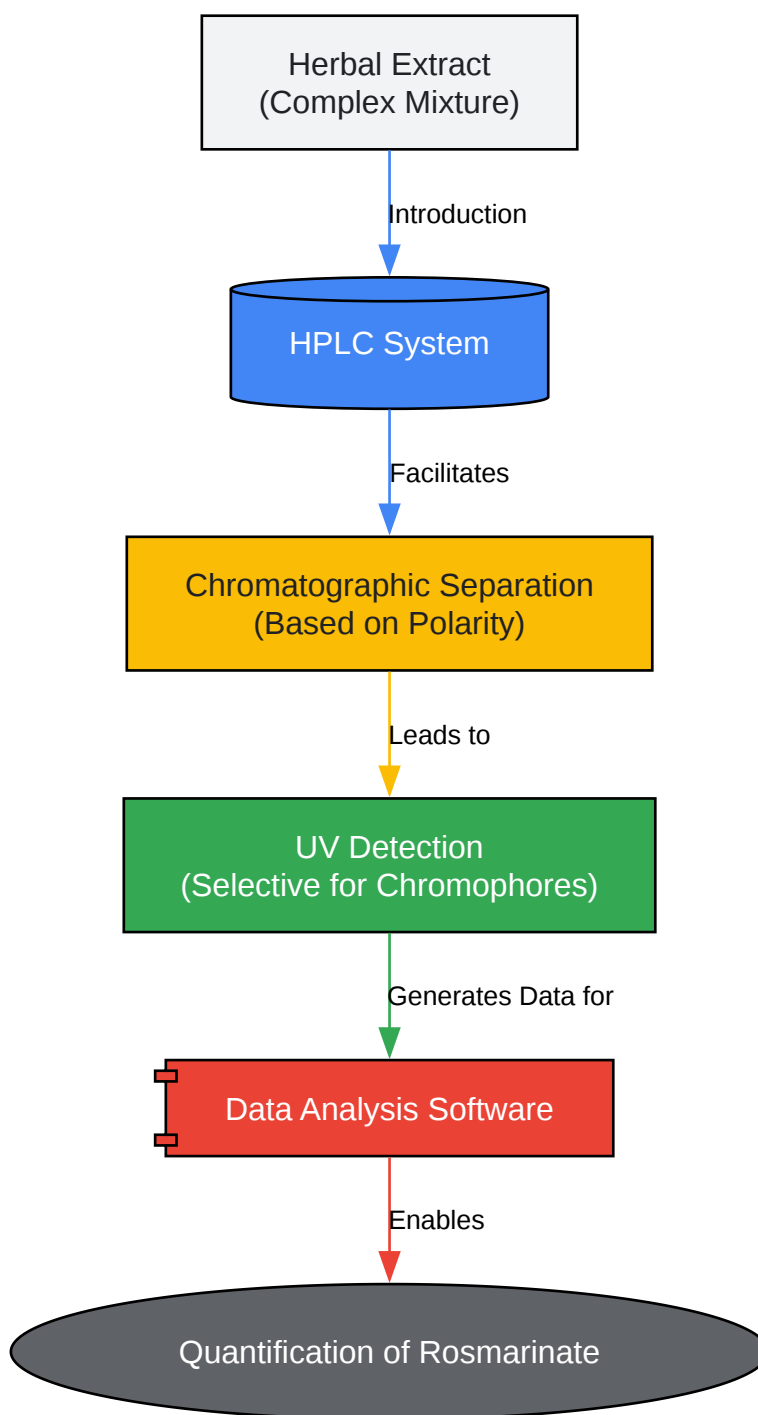
Herbal Species	Plant Part	Rosmarinic Acid Content (mg/g dry weight)	Reference
Rosmarinus officinalis	Extract	0.215	[2]
Thymus vulgaris	-	1.705	[1]
Salvia sclarea	-	1.65	
Salvia chloroleuca	-	1.65	
Salvia ceratophylla	-	0.10	
Perilla frutescens	Leaves	Varies, typically highest part	[4]
Ocimum basilicum	Leaves Extract	0.42	[9]

Visualizations



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Caption: Experimental workflow for HPLC quantification of **rosmarinic acid**.



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Caption: Logical relationship of the HPLC quantification process.

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